

Application Notes and Protocols: In Vitro Models for Studying Cefadroxil Bactericidal Activity

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Compound of Interest

Compound Name: Cefadroxil

Cat. No.: B1668808

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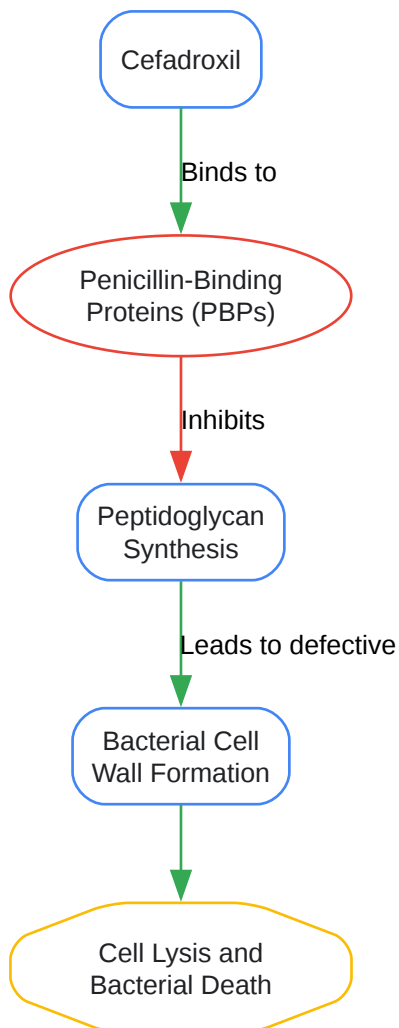
Introduction

Cefadroxil is a first-generation cephalosporin antibiotic with a broad spectrum of activity against Gram-positive and some Gram-negative bacteria. It exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall. The evaluation of the bactericidal activity of **Cefadroxil** is crucial for determining its efficacy against specific pathogens, optimizing dosing regimens, and understanding potential resistance mechanisms. This document provides detailed application notes and protocols for various in vitro models used to study the bactericidal activity of **Cefadroxil**.

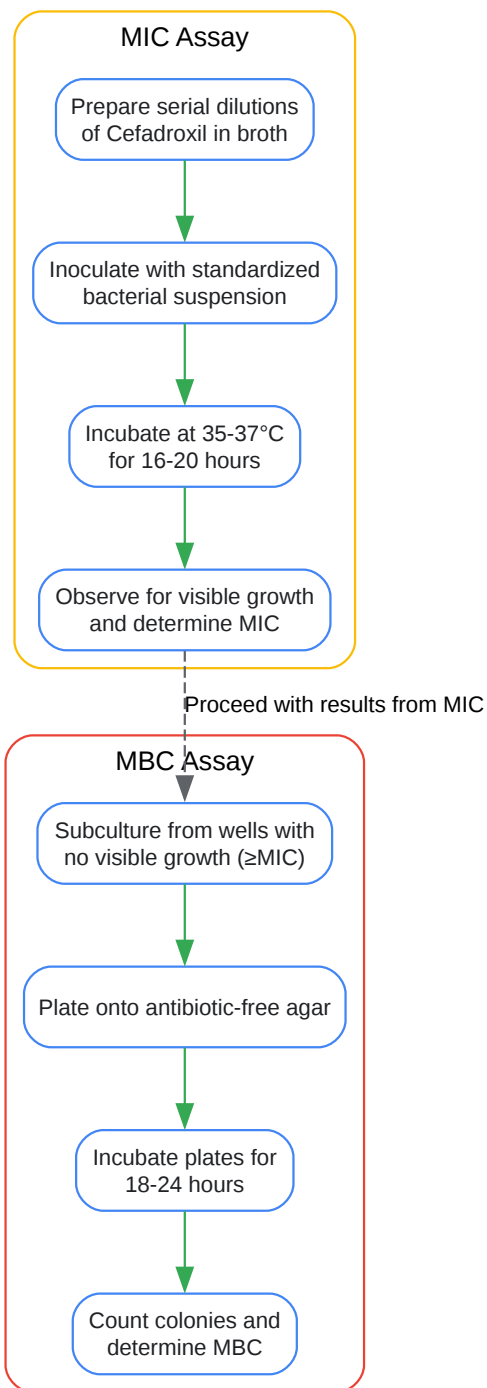
Mechanism of Action of Cefadroxil

Cefadroxil, like other β -lactam antibiotics, targets and inhibits penicillin-binding proteins (PBPs) located in the bacterial cell wall.^{[1][2]} These enzymes are essential for the final steps of peptidoglycan synthesis, a critical component that provides structural integrity to the bacterial cell wall. By binding to PBPs, **Cefadroxil** blocks the transpeptidation step, leading to the formation of a defective cell wall and ultimately resulting in bacterial cell lysis and death.^{[1][2][3]}

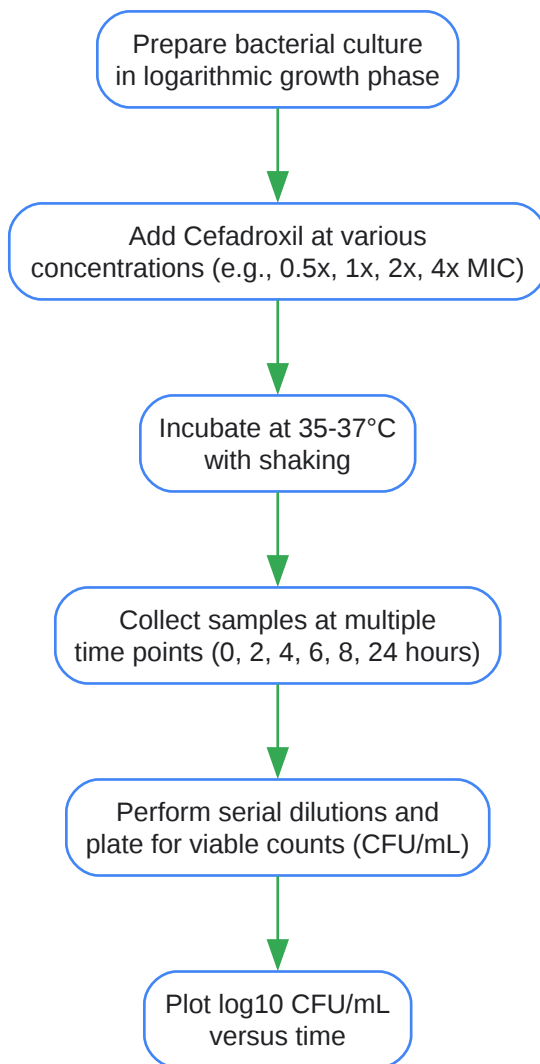
Mechanism of Action of Cefadroxil



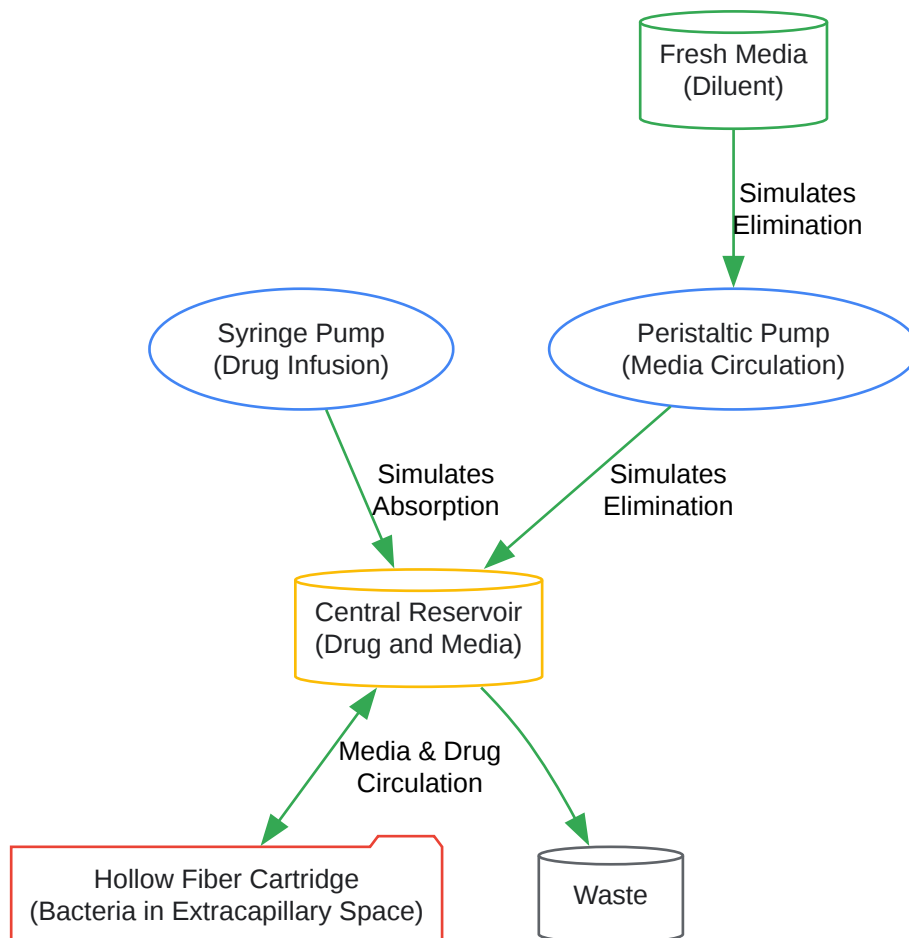
Workflow for MIC and MBC Determination



Time-Kill Curve Assay Workflow



Hollow Fiber Infection Model (HFIM) Schematic



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References

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- 3. fwdamr-reflabcap.eu [fwdamr-reflabcap.eu]
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